

Technical Guide: Poloxipan Chemical Structure and Molecular Analysis

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Compound of Interest

Compound Name: Poloxipan

Cat. No.: B1225415

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Executive Summary

Poloxipan is a synthetic small-molecule inhibitor targeting the Polo-box domain (PBD) of Polo-like kinases (Plk1, Plk2, and Plk3).^{[1][2][3][4]} Unlike conventional kinase inhibitors that target the ATP-binding cleft (which is highly conserved and prone to off-target effects), **Poloxipan** disrupts the protein-protein interactions (PPIs) mediated by the PBD. This mechanism offers a higher degree of specificity for mitotic regulation in cancer cells.^[4]

This guide provides a rigorous analysis of **Poloxipan**'s physicochemical properties, specifically its molecular weight verification via High-Resolution Mass Spectrometry (HRMS), and its structural integrity validation.

Chemical Profile & Structural Analysis^{[2][3][5]}

Physicochemical Specifications

Poloxipan is a discrete small molecule, not a polymer. Its "molecular weight analysis" refers to the confirmation of its exact mass and isotopic distribution, rather than the polydispersity analysis used for polymers like Poloxamers.

Property	Specification
Compound Name	Poloxipan
Chemical Formula	C ₁₄ H ₁₀ BrN ₃ O ₃ S
Molecular Weight	380.22 g/mol
CAS Number	1239513-63-3
Target	Polo-like Kinase 1 (Plk1) PBD
IC ₅₀ (In Vitro)	~3.2 μM (Plk1), 1.7 μM (Plk2), 3.0 μM (Plk3)
Solubility	Soluble in DMSO; limited solubility in aqueous buffers
Appearance	Solid powder (typically off-white to pale yellow)

Structural Composition

Poloxipan is characterized by a scaffold containing a brominated aromatic system linked to a sulfur-containing moiety (often a thiazolidinone or similar heterocycle) and a nitrogen-rich core. The presence of the bromine atom (Br) provides a distinct isotopic signature useful for mass spectrometric identification.

Key Structural Features:

- Bromine Substituent: Facilitates binding affinity and provides a characteristic 1:1 isotopic ratio (Br: Br) in Mass Spec.
- PBD-Binding Motif: The molecule mimics the phosphopeptide motif required to bind the PBD, thereby competitively inhibiting the recruitment of Plk1 to centrosomes and kinetochores.

Molecular Weight Analysis Protocol (LC-HRMS)

To validate the identity and purity of **Poloxipan**, researchers must employ Liquid Chromatography coupled with High-Resolution Mass Spectrometry (LC-HRMS). The following protocol ensures data integrity and reproducibility.

Experimental Workflow (Self-Validating System)

The presence of Bromine allows for a self-validating mass spectrum. The doublet peak separated by 2 Da with near-equal intensity confirms the presence of the halogen.

Step-by-Step Methodology:

- Sample Preparation:
 - Dissolve 1 mg of **Poloxipan** in 1 mL of HPLC-grade DMSO (Stock: 1 mg/mL).
 - Dilute 1:100 in 50:50 Acetonitrile:Water + 0.1% Formic Acid for injection.
 - Control: Prepare a blank solvent injection to rule out carryover.
- Chromatographic Separation (UPLC):
 - Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μ m).
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
 - Gradient: 5% B to 95% B over 5 minutes.
 - Flow Rate: 0.4 mL/min.
- Mass Spectrometry Detection (ESI+):
 - Ionization: Electrospray Ionization (Positive Mode).
 - Scan Range: 100–1000 m/z.
 - Target Ion: Look for

- Calculated Exact Mass: 378.96 (for Br) and 380.96 (for Br).
- Data Validation Criteria:
 - Retention Time: Single sharp peak (purity >95%).
 - Isotopic Pattern: Must show a ~1:1 ratio of peaks at m/z 380.0 and 382.0 (approximate nominal mass).
 - Mass Accuracy: Observed mass must be within 5 ppm of theoretical mass.

Analytical Workflow Diagram

The following diagram illustrates the logical flow for validating **Poloxipan** structure and activity.



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Caption: Analytical workflow for the structural confirmation of **Poloxipan** using LC-HRMS, highlighting the critical isotopic validation step.

Mechanistic Context: PBD Inhibition

Understanding the molecular weight and structure is critical because **Poloxipan**'s efficacy depends on its steric fit into the Polo-box domain.

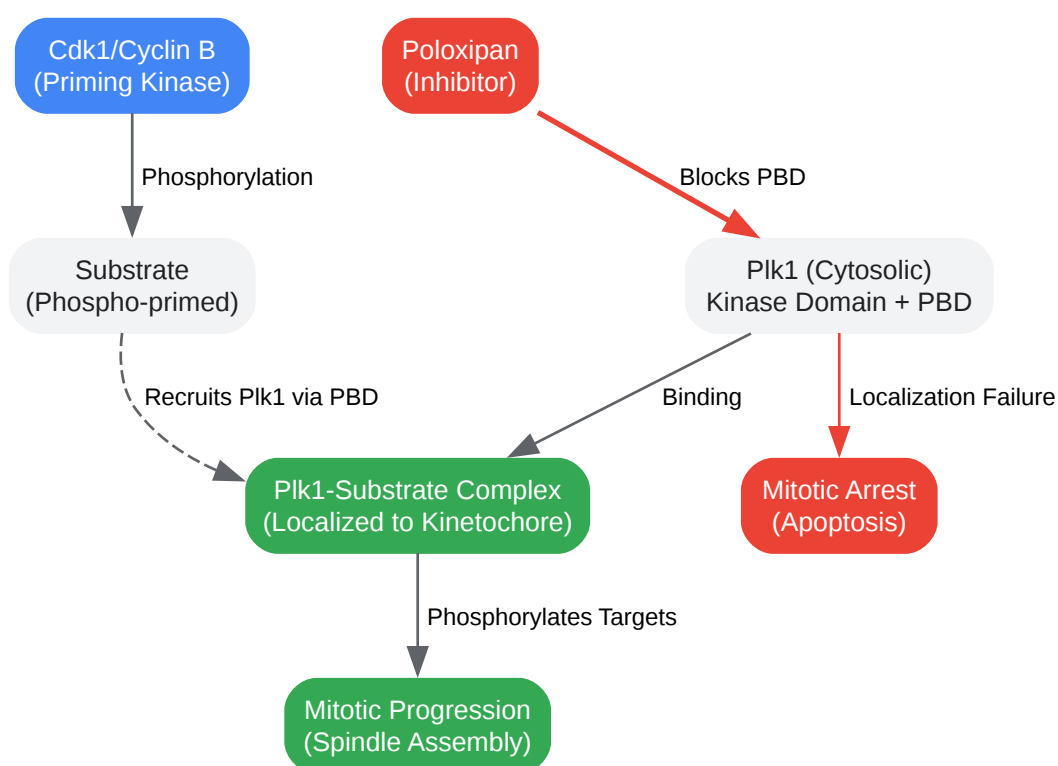
Mechanism of Action

Poloxipan functions as a Protein-Protein Interaction (PPI) Inhibitor.

- **Normal Plk1 Function:** The C-terminal PBD binds to phosphorylated substrates (primed by Cdk1), localizing the kinase domain to the kinetochore to drive mitosis.
- **Poloxipian Inhibition:** **Poloxipian** occupies the PBD binding cleft.[3][4] This prevents Plk1 from docking to its substrates, leading to mitotic arrest and subsequent apoptosis (cell death).

Signaling Pathway Diagram

The diagram below details the specific intervention point of **Poloxipian** within the cell cycle machinery.



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Caption: Mechanism of action showing **Poloxipian** blocking the Plk1 PBD-substrate interaction, preventing mitotic progression.

References

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